

Best practices for long-term storage of AT7519 TFA

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Compound of Interest

Compound Name: AT7519 TFA

Cat. No.: B1139512

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Technical Support Center: AT7519 TFA

This technical support center provides best practices, troubleshooting guides, and frequently asked questions (FAQs) for the long-term storage and handling of **AT7519 TFA**. This guide is intended for researchers, scientists, and drug development professionals to ensure the integrity and successful application of this compound in experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended temperature for long-term storage of solid **AT7519 TFA**?

A1: For long-term storage of solid **AT7519 TFA**, it is recommended to store the compound at -20°C or, for optimal stability, at -80°C.[1][2] Storing at lower temperatures minimizes the risk of degradation over time.

Q2: How should I store stock solutions of **AT7519 TFA**?

A2: Stock solutions of **AT7519 TFA**, typically prepared in DMSO, should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles.[3] These aliquots should be stored at -80°C for long-term stability, which can be up to 6 months. For shorter periods (up to 1 month), storage at -20°C is also acceptable.[4]

Q3: Is **AT7519 TFA** sensitive to moisture?

A3: Yes, as a trifluoroacetate salt, **AT7519 TFA** is potentially hygroscopic, meaning it can absorb moisture from the air. It is crucial to store the solid compound and its solutions in tightly sealed containers to protect them from moisture.[4]

Q4: Is **AT7519 TFA** light-sensitive?

A4: While specific data on the photosensitivity of **AT7519 TFA** is not readily available, many complex organic molecules are sensitive to light. As a general best practice, it is advisable to store both the solid compound and its solutions in amber vials or otherwise protected from light.

Q5: How many freeze-thaw cycles can a stock solution of **AT7519 TFA** tolerate?

A5: It is strongly recommended to avoid multiple freeze-thaw cycles as this can lead to compound degradation and precipitation.[3] The best practice is to aliquot the stock solution into single-use volumes immediately after preparation.

Long-Term Storage Best Practices

Proper storage of **AT7519 TFA** is critical for maintaining its chemical integrity and biological activity. Below are best practices for both the solid compound and its solutions.

Solid **AT7519 TFA**

- Temperature: Store at -20°C for up to 3 years. For extended long-term storage, -80°C is preferable.[2]
- Atmosphere: Store in a tightly sealed container, preferably under an inert gas like argon or nitrogen, to minimize exposure to moisture and air.
- Light: Protect from light by using an amber vial or by storing the container in a dark place.
- Handling: When weighing the compound, work quickly in a low-humidity environment to minimize moisture absorption. A glove box with a controlled atmosphere is ideal.

AT7519 TFA Stock Solutions

- Solvent: High-purity, anhydrous DMSO is the recommended solvent for creating stock solutions.

- **Concentration:** Prepare a high-concentration stock solution (e.g., 10 mM) to minimize the volume of DMSO in your final experimental dilutions.
- **Aliquoting:** Immediately after preparation, aliquot the stock solution into single-use volumes in tightly sealed, light-protected vials.
- **Storage Temperature:** Store aliquots at -80°C for up to 6 months.^[4] Storage at -20°C is acceptable for up to 1 month.^[4]

Data Presentation: Illustrative Stability of Kinase Inhibitors in DMSO

While specific quantitative stability data for **AT7519 TFA** is not publicly available, the following table illustrates the expected stability of a typical kinase inhibitor in DMSO at different storage temperatures. This data is for illustrative purposes and actual stability may vary.

Storage Condition	1 Month	3 Months	6 Months	1 Year
-80°C	>99%	>98%	>95%	>90%
-20°C	>98%	>95%	>90%	<85%
4°C	<95%	<85%	<70%	Not Recommended
Room Temperature	<80%	<60%	Not Recommended	Not Recommended

Troubleshooting Guides

Encountering issues in your experiments? The following guides address common problems that may be related to the storage and handling of **AT7519 TFA**.

Issue 1: Inconsistent or lower-than-expected potency in cell-based assays.

- **Potential Cause:** Degradation of **AT7519 TFA** due to improper storage.

- Troubleshooting Steps:
 - Prepare a fresh stock solution from the solid compound.
 - Ensure the solid compound has been stored correctly at -20°C or -80°C in a tightly sealed container.
 - Use a new aliquot of a previously prepared stock solution that has been stored at -80°C and has not undergone freeze-thaw cycles.
 - Verify the final concentration of the compound in your assay.
- Potential Cause: Precipitation of the compound in the aqueous culture medium.
 - Troubleshooting Steps:
 - Ensure the final DMSO concentration in your cell culture medium is low (typically <0.1%) to maintain solubility.
 - Visually inspect the medium for any precipitate after adding the compound.
 - Consider pre-warming the media before adding the **AT7519 TFA** solution.

Issue 2: Variability between experiments.

- Potential Cause: Inconsistent compound concentration due to repeated freeze-thaw cycles of the stock solution.
 - Troubleshooting Steps:
 - Always use a fresh, single-use aliquot of the stock solution for each experiment.
 - If aliquots are not available, prepare a fresh stock solution.
- Potential Cause: Absorption of moisture by the solid compound, leading to inaccurate weighing.
 - Troubleshooting Steps:

- When preparing a new stock solution, handle the solid compound in a low-humidity environment.
- If a hygroscopic compound is suspected to have absorbed water, it may be necessary to dry it under a vacuum, though this should be done with caution.

Experimental Protocols

Proper experimental design is crucial when working with kinase inhibitors like AT7519. Below are detailed methodologies for key experiments.

Protocol 1: Preparation of AT7519 TFA Stock Solution

- Allow the vial of solid **AT7519 TFA** to equilibrate to room temperature before opening to prevent condensation.
- In a sterile environment, add the appropriate volume of anhydrous DMSO to the vial to achieve the desired high-concentration stock (e.g., 10 mM).
- Vortex the solution until the compound is completely dissolved. Gentle warming or sonication may be used if necessary.
- Immediately aliquot the stock solution into single-use, light-protected vials.
- Label the aliquots clearly with the compound name, concentration, date, and store them at -80°C.

Protocol 2: Cell Viability Assay (DNA-based)

- Seed cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Prepare serial dilutions of **AT7519 TFA** in the appropriate cell culture medium from a fresh, single-use aliquot of the stock solution.
- Remove the old medium from the cells and add the medium containing the different concentrations of **AT7519 TFA**. Include a vehicle control (medium with the same final concentration of DMSO).

- Incubate the plate for the desired time period (e.g., 48 or 72 hours).
- Assess cell viability using a DNA-based assay (e.g., CyQUANT®) according to the manufacturer's protocol to avoid artifacts associated with metabolic assays for cell cycle inhibitors.
- Read the fluorescence on a plate reader and calculate the IC50 value.

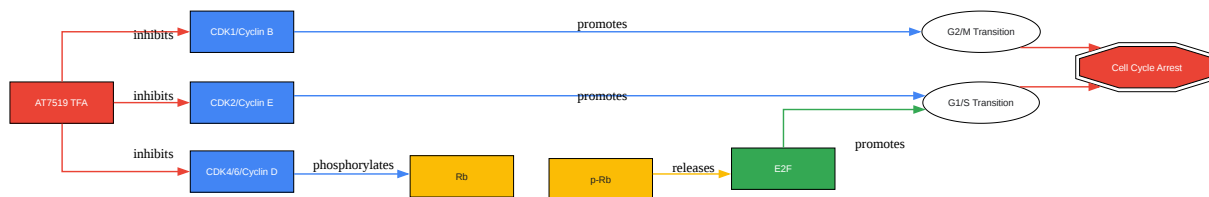
Protocol 3: Western Blot for Downstream Target Inhibition

- Plate cells and treat with various concentrations of **AT7519 TFA** for the desired time.
- Lyse the cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Determine the protein concentration of each lysate using a BCA assay.
- Denature equal amounts of protein by boiling in Laemmli sample buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with 5% BSA or non-fat milk in TBST for 1 hour.
- Incubate the membrane with primary antibodies against phosphorylated and total forms of CDK substrates (e.g., p-Rb, total Rb) overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Visualize the bands using an enhanced chemiluminescence (ECL) substrate.

Mandatory Visualizations

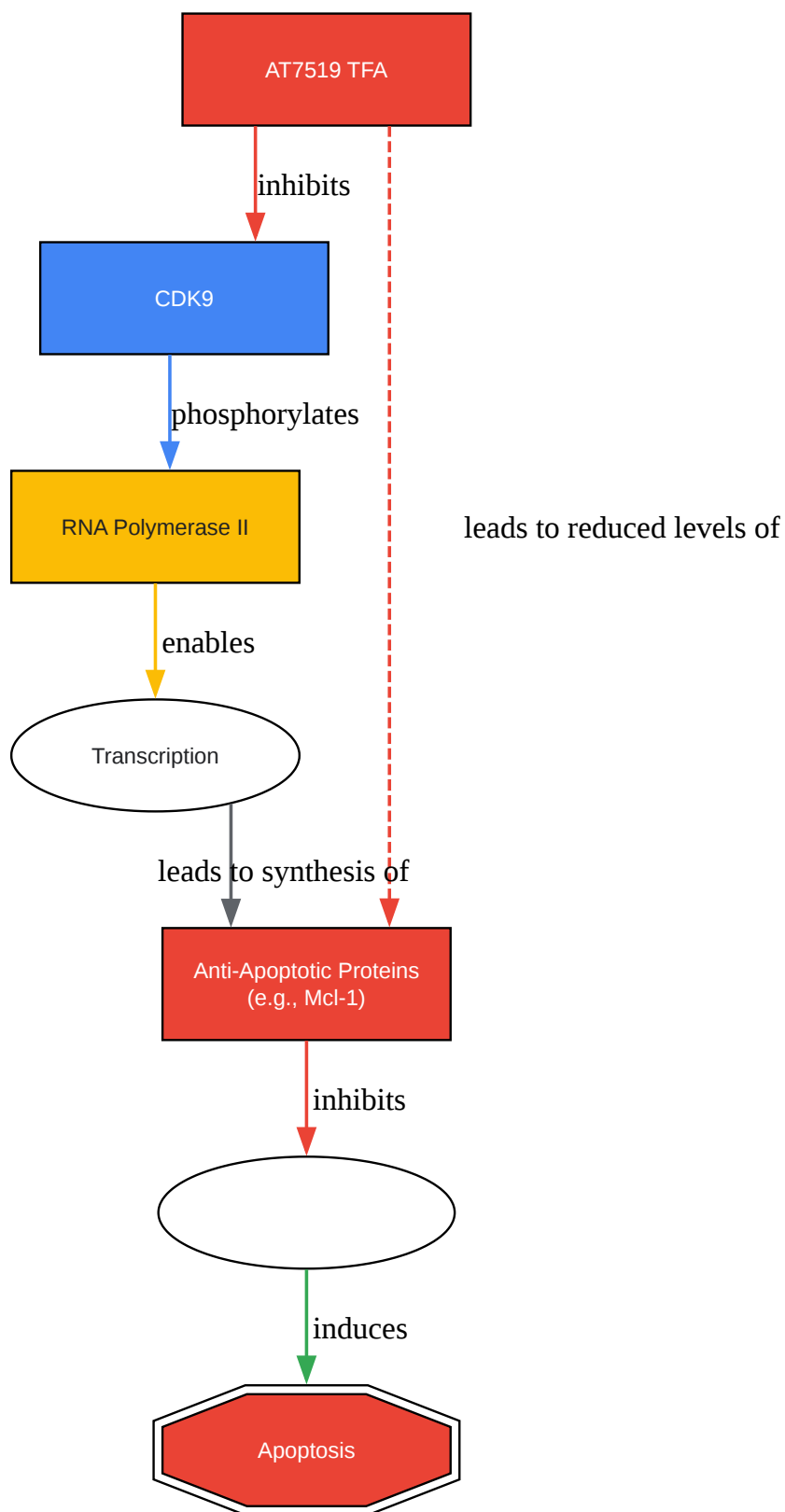
Signaling Pathway Diagrams

The following diagrams illustrate the key signaling pathways affected by AT7519.



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Caption: AT7519 induces cell cycle arrest by inhibiting multiple CDKs.



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References

- 1. caymanchem.com [caymanchem.com]
- 2. selleck.co.jp [selleck.co.jp]
- 3. benchchem.com [benchchem.com]
- 4. medchemexpress.com [medchemexpress.com]
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